

An In-depth Technical Guide to the Thermochemical Properties of 1-Cyanovinyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cyanovinyl acetate

Cat. No.: B1194761

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Experimental thermochemical data for **1-cyanovinyl acetate** is not readily available in the current scientific literature. This guide provides a comprehensive overview of its known physical properties and presents thermochemical data for the structurally similar compound, vinyl acetate, to serve as a point of comparison and for estimation purposes. Furthermore, detailed experimental protocols for determining these properties are described, offering a roadmap for future research.

Introduction

1-Cyanovinyl acetate ($C_5H_5NO_2$) is a functionalized vinyl acetate derivative incorporating a nitrile group. This substitution is expected to significantly influence its electronic structure, reactivity, and, consequently, its thermochemical properties. A thorough understanding of these properties, including its enthalpy of formation, entropy, and heat capacity, is crucial for modeling its behavior in chemical reactions, assessing its stability, and for process design in synthetic chemistry and drug development. This guide summarizes the available data and outlines the experimental methodologies required to fully characterize the thermochemistry of this compound.

Molecular and Physical Properties

A summary of the known molecular and physical properties of **1-cyanovinyl acetate** is presented below.

Property	Value	Source
Molecular Formula	C ₅ H ₅ NO ₂	[PubChem][1]
Molecular Weight	111.10 g/mol	[PubChem][1]
IUPAC Name	1-cyanoethenyl acetate	[PubChem][1]
CAS Number	3061-65-2	[NIST WebBook][2]
Boiling Point	80-82 °C at 30 mmHg	[Sigma-Aldrich][3]
Density	1.04 g/mL at 25 °C	[Sigma-Aldrich][3]
Refractive Index	n ₂₀ /D 1.426	[Sigma-Aldrich][3]

Comparative Thermochemical Data: Vinyl Acetate

Due to the absence of experimental thermochemical data for **1-cyanovinyl acetate**, data for the parent compound, vinyl acetate (C₄H₆O₂), is provided in the following table for comparative analysis. The presence of the electron-withdrawing nitrile group in **1-cyanovinyl acetate** is anticipated to alter these values.

Thermochemical Property	Value for Vinyl Acetate	Units	Source
Standard Enthalpy of Formation (liquid)	-354.4 ± 1.3	kJ/mol	[NIST WebBook][4]
Standard Enthalpy of Combustion (liquid)	-2085.7 ± 1.3	kJ/mol	[NIST WebBook][4]
Enthalpy of Vaporization	31.4	kJ/mol	[NIST WebBook][5]
Liquid Heat Capacity (C _p)	1.969	J/(g·K)	[MIDSIS-TROCS][2]

Experimental Protocols for Thermochemical Characterization

To determine the thermochemical properties of **1-cyanovinyl acetate**, a combination of calorimetric and effusion-based techniques would be employed. The following sections detail the appropriate experimental methodologies.

The standard enthalpy of formation ($\Delta_f H^\circ$) can be determined from the enthalpy of combustion ($\Delta_c H^\circ$), which is measured using a bomb calorimeter.

Experimental Workflow:

Combustion Calorimetry Workflow

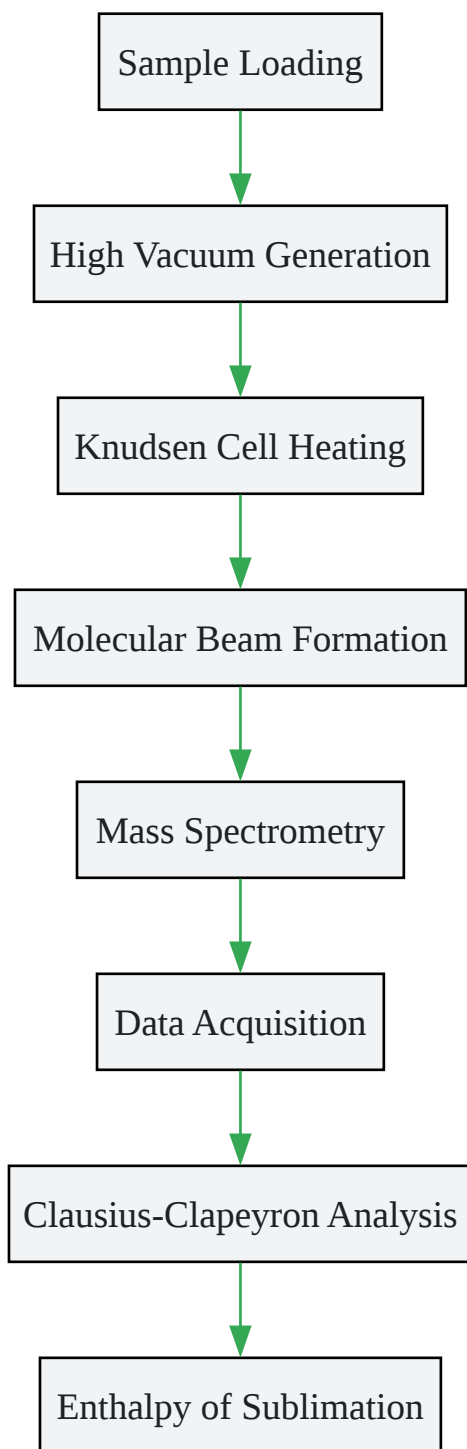
Detailed Steps:

- **Sample Preparation:** A precisely weighed sample of **1-cyanovinyl acetate** (typically 0.5-1.0 g) is placed in a quartz or platinum crucible. The crucible is then positioned in a high-pressure stainless steel vessel known as a "bomb." A small, known amount of distilled water is added to the bomb to ensure that the water formed during combustion is in the liquid state. The bomb is then sealed and pressurized with approximately 30 atm of pure oxygen.
- **Calorimetry:** The sealed bomb is submerged in a known volume of water in an insulated container (the calorimeter). The system is allowed to reach thermal equilibrium, and the initial temperature is recorded with high precision (to at least 10^{-4} K). The sample is then ignited by passing an electric current through a fuse wire in contact with the sample. The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Data Analysis:** The heat capacity of the calorimeter is determined by combusting a standard substance with a known enthalpy of combustion, such as benzoic acid. The temperature rise observed during the combustion of **1-cyanovinyl acetate** is corrected for heat exchange with the surroundings. The energy equivalent of the calorimeter system is used to calculate the total heat released. Corrections are made for the energy of combustion of the fuse wire and for the formation of nitric acid from any residual nitrogen in the bomb. From the corrected heat of combustion, the standard enthalpy of combustion is calculated. Finally, the

standard enthalpy of formation is determined using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO_2 , H_2O , and N_2).

The enthalpy of sublimation ($\Delta_{\text{sub}}H^\circ$) can be determined by measuring the vapor pressure of the compound as a function of temperature using Knudsen Effusion Mass Spectrometry (KEMS).

Experimental Workflow:



[Click to download full resolution via product page](#)

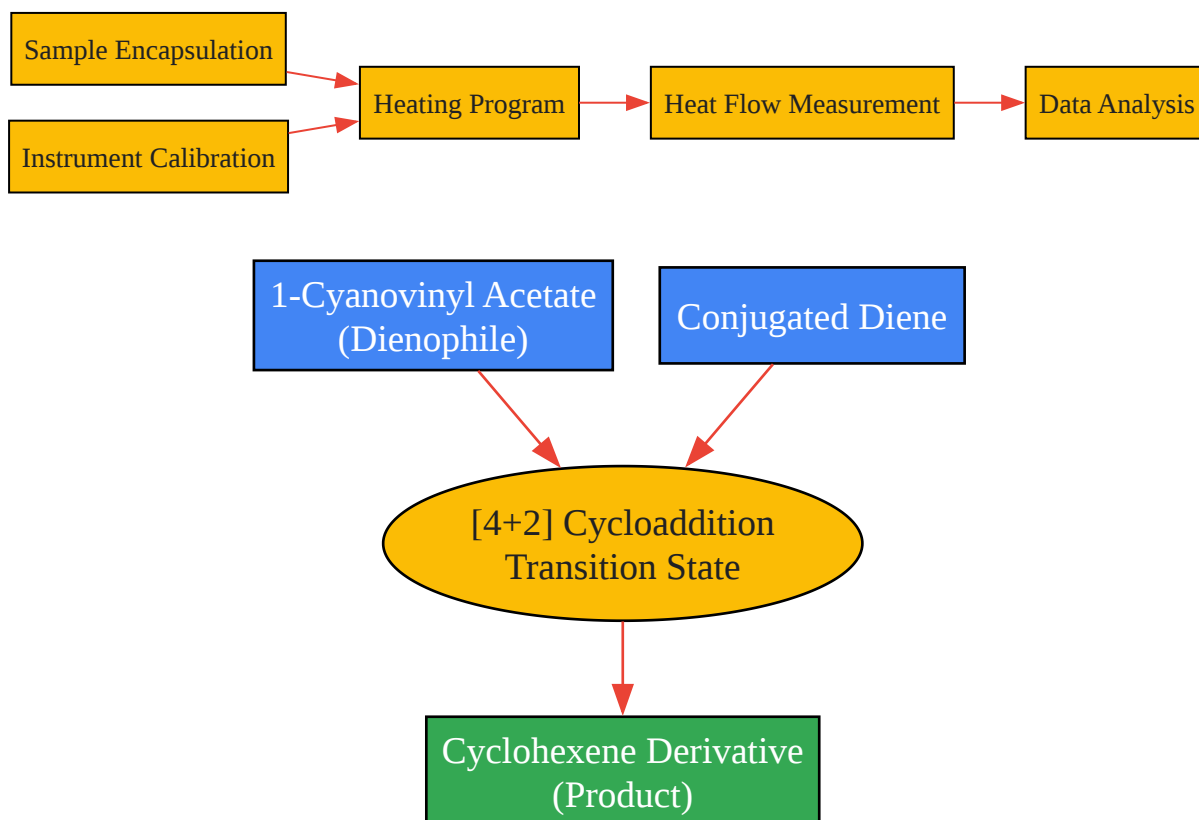
KEMS Experimental Workflow

Detailed Steps:

- **Sample Loading and Vacuum:** A small amount of solid **1-cyanovinyl acetate** is placed in a Knudsen cell, which is a small, thermostated container with a very small orifice. The cell is placed in a high-vacuum chamber.
- **Heating and Effusion:** The Knudsen cell is heated to a series of precisely controlled temperatures. At each temperature, the molecules of **1-cyanovinyl acetate** effuse through the orifice, forming a molecular beam.
- **Detection:** The molecular beam is directed into the ion source of a mass spectrometer, which detects the intensity of the parent molecular ion. The ion intensity is proportional to the vapor pressure of the substance in the cell.
- **Data Analysis:** The vapor pressure is measured at several different temperatures. The enthalpy of sublimation is then determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature (a Clausius-Clapeyron plot).^[6]

The heat capacity (C_p) of **1-cyanovinyl acetate** can be measured as a function of temperature using Differential Scanning Calorimetry (DSC).

Experimental Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gammadot.com [gammadot.com]
- 2. VINYL ACETATE inhibited — Maritime Integrated Decision Support Information System on Transport of Chemical Substances [midsis.rempec.org]
- 3. atct.anl.gov [atct.anl.gov]
- 4. Acetic acid ethenyl ester [webbook.nist.gov]
- 5. Acetic acid ethenyl ester [webbook.nist.gov]

- 6. Knudsen Effusion Mass Spectrometer (Centre for Atmospheric Science - The University of Manchester) [cas.manchester.ac.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochemical Properties of 1-Cyanovinyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194761#thermochemical-properties-of-1-cyanovinyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com